

An In-depth Technical Guide to 5-Bromo-2,4-di-tert-butoxypyrimidine

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Compound of Interest

Compound Name:	5-Bromo-2,4-di-tert-butoxypyrimidine
Cat. No.:	B012036

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CAS Number: 19752-61-5

This technical guide provides a comprehensive overview of **5-Bromo-2,4-di-tert-butoxypyrimidine**, a key heterocyclic building block in medicinal chemistry. Tailored for researchers, scientists, and drug development professionals, this document details its chemical properties, synthesis, and significant applications in the development of therapeutic agents, particularly kinase inhibitors.

Core Chemical and Physical Properties

5-Bromo-2,4-di-tert-butoxypyrimidine is a substituted pyrimidine with the molecular formula $C_{12}H_{19}BrN_2O_2$.^{[1][2]} The presence of the bromine atom and the two bulky tert-butoxy groups at positions 2 and 4 of the pyrimidine ring are pivotal to its chemical reactivity and utility in organic synthesis.^[1] The tert-butoxy groups can serve as protecting groups that can be removed under acidic conditions to reveal the corresponding hydroxyl groups, while the bromo substituent provides a reactive site for various cross-coupling reactions.

A summary of its key physicochemical properties is presented in the table below.

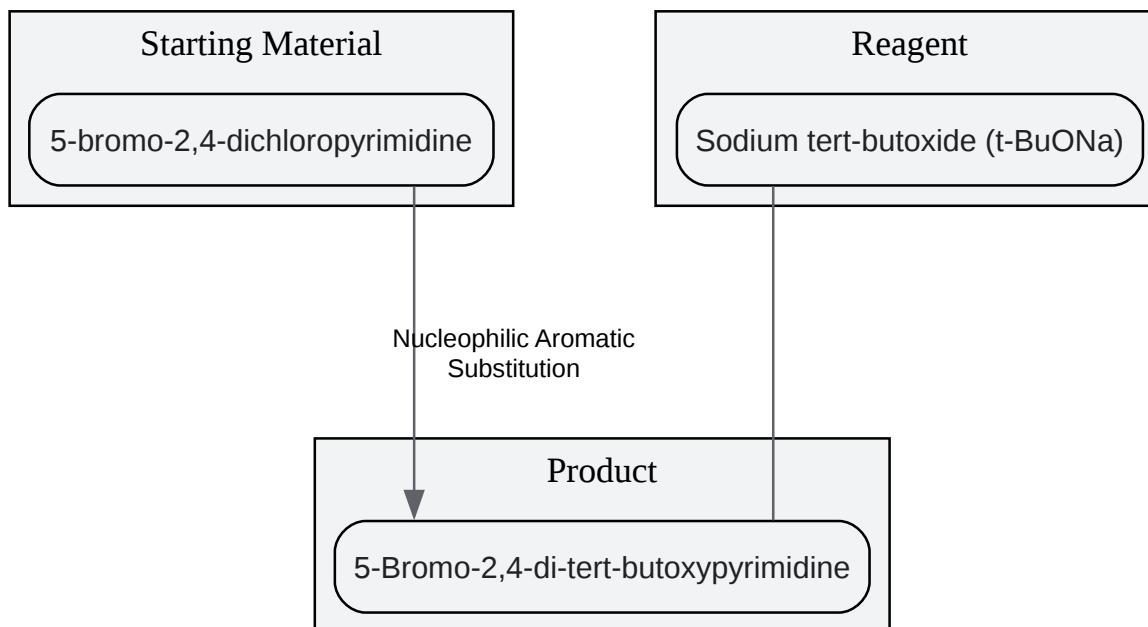
Property	Value
CAS Number	19752-61-5
Molecular Formula	C ₁₂ H ₁₉ BrN ₂ O ₂ [1] [2]
Molecular Weight	303.20 g/mol [1] [2]
IUPAC Name	5-bromo-2,4-bis[(2-methylpropan-2-yl)oxy]pyrimidine [2]
XLogP3	3.5 [2]
Topological Polar Surface Area	44.2 Å ² [2]
Hazard Identification	Causes skin and serious eye irritation. May cause respiratory irritation. [2]

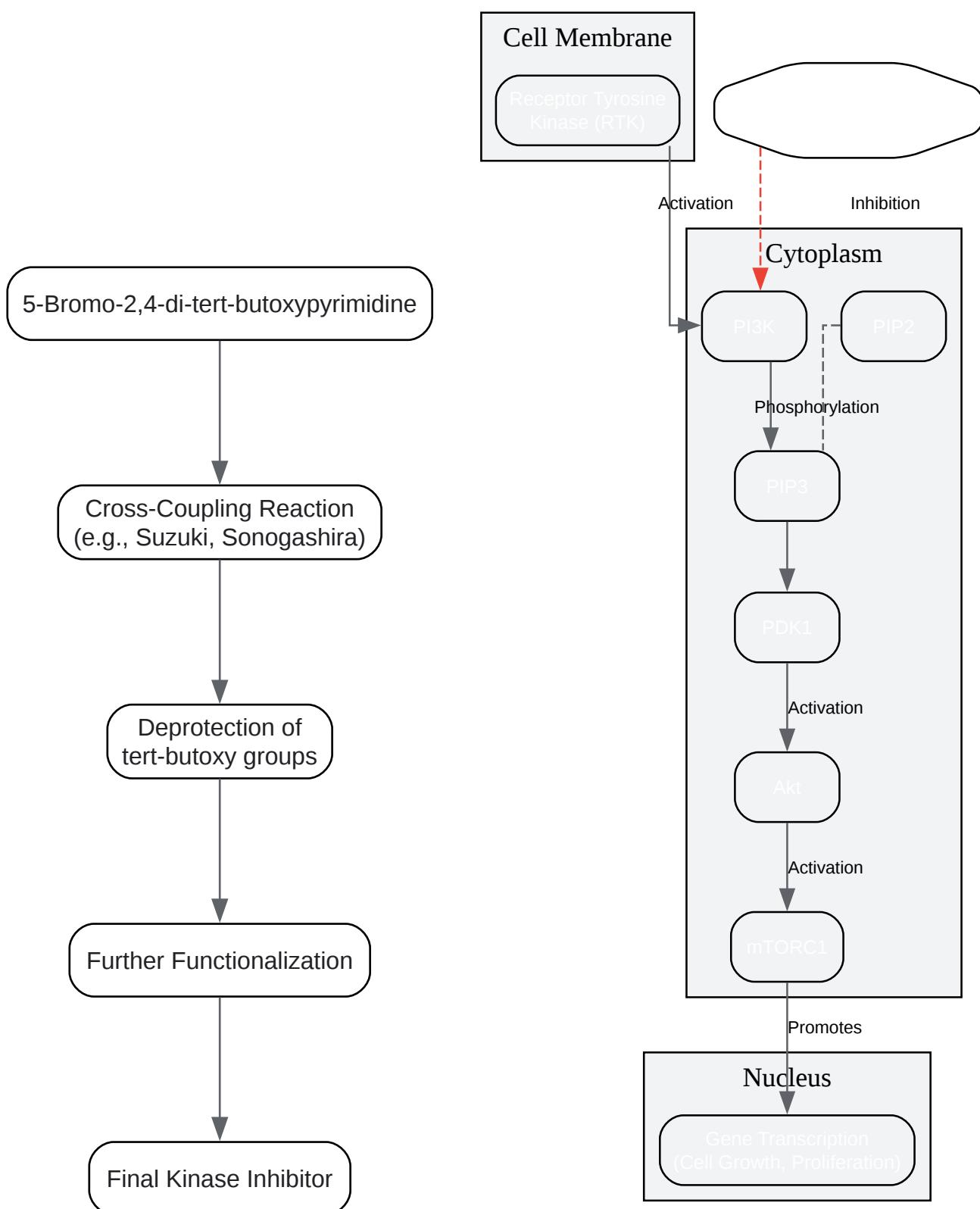
Synthesis and Experimental Protocols

The synthesis of **5-Bromo-2,4-di-tert-butoxypyrimidine** typically starts from a more readily available brominated pyrimidine precursor, such as 5-bromo-2,4-dichloropyrimidine. The chloro-substituents are then displaced by tert-butoxy groups via a nucleophilic aromatic substitution reaction.

Illustrative Synthetic Pathway

A plausible synthetic route involves the reaction of 5-bromo-2,4-dichloropyrimidine with sodium tert-butoxide.



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References

- 1. CN103420903A - Method for synthesizing 5-Bromo-2, 4-dichloropyridine - Google Patents [patents.google.com]
- 2. 5-Bromo-2,4-bis(1,1-dimethylethoxy)pyrimidine | C12H19BrN2O2 | CID 818851 - PubChem [pubchem.ncbi.nlm.nih.gov]
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